

The Arylcyclohexylamines: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Cyclohexyl(m-tolyl)methanamine hydrochloride*
CAS No.: *1864058-62-7*
Cat. No.: *B1471961*

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This guide provides an in-depth exploration of the arylcyclohexylamine class of chemical compounds, designed for researchers, scientists, and drug development professionals. Moving beyond a simplistic overview, this document delves into the core chemical principles, pharmacological intricacies, and practical experimental methodologies that define this complex and versatile chemical family. We will examine the historical context of their discovery, dissect their fundamental mechanism of action, explore the nuanced structure-activity relationships that govern their diverse effects, and provide detailed protocols for their synthesis and evaluation.

Genesis of a Unique Pharmacophore: A Historical Perspective

The journey of arylcyclohexylamines began in the mid-20th century, born from the relentless pursuit of novel anesthetic agents.

The Progenitor: Phencyclidine (PCP)

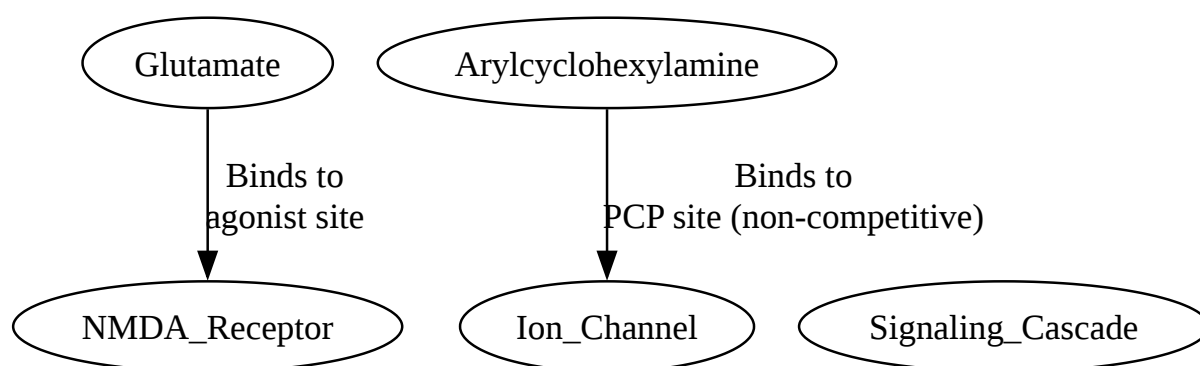
While first synthesized in 1926, the anesthetic potential of phencyclidine (PCP) was not realized until the 1950s. In 1956, Victor Maddox, a chemist at Parke-Davis, synthesized PCP, which was subsequently investigated under the trade name Sernyl. Initial clinical trials in 1958 were promising, as PCP induced a state of "dissociative anesthesia," characterized by profound analgesia and amnesia without significant cardiorespiratory depression. However, a substantial number of patients experienced severe and prolonged postoperative side effects, including hallucinations, delirium, and psychosis. These adverse effects ultimately led to the discontinuation of its human clinical use in 1965.

The Refinement: Ketamine

The undesirable psychotomimetic effects of PCP spurred further research into its analogs, aiming to retain the anesthetic and analgesic properties while minimizing adverse psychiatric manifestations. This led to a pivotal moment in 1962 when Calvin Stevens, also at Parke-Davis, synthesized a series of PCP analogs, among them a compound designated CI-581, which would later be known as ketamine. Structure-activity relationship (SAR) studies were instrumental in guiding this development. Human trials of ketamine, which began in 1964, revealed that it also produced dissociative anesthesia but with a significantly shorter duration and less severe emergence delirium compared to PCP. This improved safety profile led to its approval for human use in 1970.

The Core Mechanism: Non-Competitive NMDA Receptor Antagonism

The defining pharmacological characteristic of arylcyclohexylamines is their action as non-competitive antagonists at the N-methyl-D-aspartate (NMDA) receptor. The NMDA receptor, a glutamate-gated ion channel, plays a critical role in synaptic plasticity, learning, and memory. Arylcyclohexylamines bind to a specific site located within the ion channel pore of the NMDA receptor, often referred to as the "PCP binding site." This binding event physically obstructs the influx of calcium ions, thereby inhibiting the excitatory signaling cascade initiated by glutamate. This blockade of glutamatergic neurotransmission is the fundamental basis for the dissociative, anesthetic, and analgesic effects of this drug class.



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While NMDA receptor antagonism is their primary mechanism, some arylcyclohexylamines exhibit affinity for other receptors, which can modulate their pharmacological profile. These secondary targets include dopamine, serotonin, and opioid receptors. However, for prototypical arylcyclohexylamines like PCP and ketamine, the affinity for these other receptors is significantly lower than for the NMDA receptor. For instance, the binding affinity (K_i) of PCP for opioid receptors is over 10,000 nM, compared to 59 nM for the NMDA receptor's PCP binding site.

Structure-Activity Relationships (SAR): Tailoring Pharmacological Effects

The versatility of the arylcyclohexylamine scaffold allows for a wide range of pharmacological activities through chemical modifications. The core structure consists of a cyclohexylamine unit with a geminal aryl moiety. Variations in the aryl group, the amine substituent, and the cyclohexyl ring can dramatically alter the compound's potency, selectivity, and overall pharmacological profile.

Key structural modifications and their general effects on activity include:

- **Aryl Group Substitution:** Replacement of the phenyl ring with a thienyl ring has been shown to increase PCP-like activity.
- **Amine Substitution:** Replacing the piperidine ring of PCP with a pyrrolidine or morpholine ring generally decreases potency. N-alkyl substitutions, such as methyl or ethyl groups, can also reduce potency but not necessarily efficacy.

- **Cyclohexyl Ring Substitution:** The addition of hydroxyl groups to the cyclohexyl ring tends to decrease both potency and efficacy.

The following table summarizes the binding affinities (K_i in nM) of several representative arylcyclohexylamine derivatives at various receptors. Lower K_i values indicate higher binding affinity.

Compound	NMDA Receptor (PCP Site) K_i (nM)	μ -Opioid Receptor K_i (nM)	Dopamine Transporter (DAT) K_i (nM)	Serotonin Transporter (SERT) K_i (nM)
Phencyclidine (PCP)	59	>10,000	>10,000	>10,000
Ketamine	~300-800	~1,700-5,000	-	-
3-MeO-PCP	-	-	-	-
Methoxetamine (MXE)	259	-	-	481

Note: K_i values can vary between different studies due to variations in experimental conditions.

Experimental Protocols: Synthesis and Evaluation

This section provides detailed, step-by-step methodologies for the synthesis of key arylcyclohexylamines and for conducting essential in vitro and in vivo assays to characterize their pharmacological properties.

Synthesis of Arylcyclohexylamines

The synthesis of arylcyclohexylamines often involves a multi-step process. Below are representative protocols for the synthesis of phencyclidine and ketamine.

4.1.1. Synthesis of Phencyclidine (PCP)

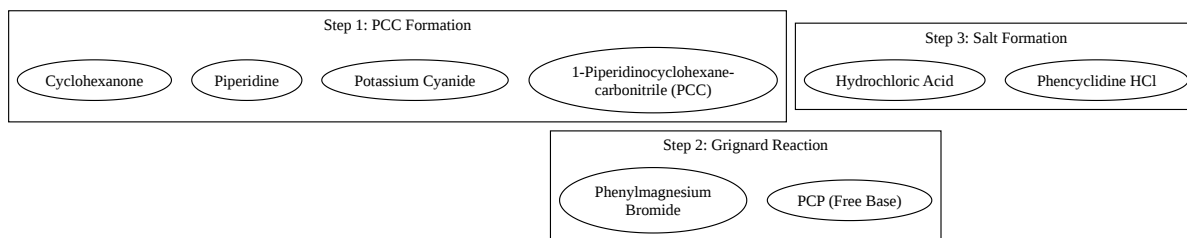
One common method for synthesizing PCP involves the reaction of 1-piperidinocyclohexanecarbonitrile (PCC) with a Grignard reagent.

Step 1: Preparation of 1-Piperidinocyclohexanecarbonitrile (PCC)

- In a suitable reaction vessel, combine cyclohexanone, piperidine, and potassium cyanide in a solvent such as toluene.
- Add a catalytic amount of a dehydrating agent, such as p-toluenesulfonic acid monohydrate.
- Reflux the mixture with azeotropic removal of water until the reaction is complete.
- Cool the reaction mixture and isolate the PCC product.

Step 2: Grignard Reaction

- Prepare a solution of phenylmagnesium bromide in a dry ethereal solvent (e.g., diethyl ether or tetrahydrofuran).
- Add a solution of PCC in an appropriate solvent (e.g., isooctane) to the refluxing Grignard reagent.
- Continue to heat the mixture for an additional hour.
- Cool the reaction mixture and hydrolyze it with an acid, such as 4X HBr.
- Filter the resulting precipitate and dissolve it in hot water.
- Extract with a non-polar solvent to remove byproducts like diphenyl.
- Neutralize the aqueous solution with a base, such as potassium carbonate, to precipitate the PCP free base.
- Isolate the crude PCP by filtration or extraction.
- Purify the PCP by recrystallization or distillation.
- The hydrochloride salt can be prepared by dissolving the free base in a suitable solvent (e.g., isopropanol) and treating it with HCl.



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4.1.2. Synthesis of Ketamine

A common route for ketamine synthesis involves the reaction of 2-chlorophenyl magnesium bromide with cyclohexanone, followed by a series of transformations.

Step 1: Formation of 1-(2-chlorophenyl)-cyclohexene

- React cyclohexanone with 2-chlorophenyl magnesium bromide.
- Dehydrate the resulting alcohol in the presence of an acidic ionic liquid to yield 1-(2-chlorophenyl)-cyclohexene.

Step 2: Oxidation to Hydroxy Ketone

- Oxidize the alkene from Step 1 using an oxidizing agent like potassium permanganate to form the corresponding hydroxy ketone intermediate.

Step 3: Imination

- React the hydroxy ketone with methylamine to form an imine.

Step 4: Rearrangement

- Heat the imine intermediate to induce a rearrangement, yielding ketamine.

Step 5: Purification and Salt Formation

- Purify the crude ketamine base.
- Dissolve the purified base in a suitable solvent like isopropyl alcohol and purge with dry HCl gas to precipitate ketamine hydrochloride.
- Filter and dry the final product.

In Vitro Evaluation: NMDA Receptor Binding Assay

A radioligand binding assay is a standard in vitro method to determine the affinity of a compound for a specific receptor.

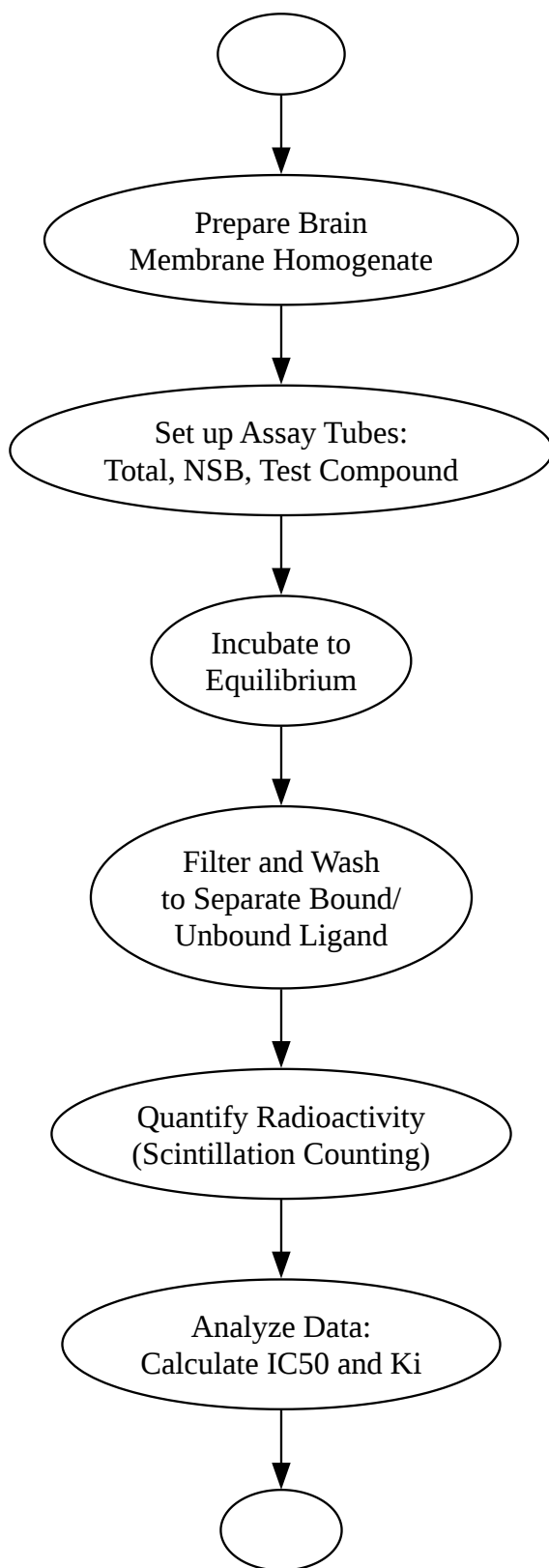
Objective: To determine the binding affinity (K_i) of an arylcyclohexylamine derivative for the PCP binding site of the NMDA receptor.

Materials:

- Rat brain membrane preparation (e.g., from cortex or hippocampus)
- Radioligand: [^3H]MK-801 (a high-affinity uncompetitive NMDA receptor antagonist)
- Test compound (arylcylohexylamine derivative)
- Assay buffer (e.g., 50 mM Tris-HCl, pH 7.4)
- Non-labeled competitor (e.g., unlabeled PCP or MK-801) for determining non-specific binding
- Filtration apparatus and glass fiber filters
- Liquid scintillation counter and scintillation cocktail

Procedure:

- Membrane Preparation: Homogenize rat brain tissue in ice-cold buffer. Centrifuge the homogenate to pellet the membranes. Wash the pellet by resuspension and recentrifugation to remove endogenous ligands. Resuspend the final membrane pellet in assay buffer and determine the protein concentration.
- Assay Setup: Prepare triplicate tubes for:
 - Total Binding: Contains membrane preparation, [^3H]MK-801, and assay buffer.
 - Non-specific Binding (NSB): Contains all of the above plus a high concentration of the non-labeled competitor.
 - Test Compound: Contains membrane preparation, [^3H]MK-801, and varying concentrations of the arylcyclohexylamine derivative.
- Incubation: Incubate the tubes at room temperature for a sufficient time to reach equilibrium (e.g., 60 minutes).
- Filtration: Rapidly terminate the binding reaction by filtering the contents of each tube through a glass fiber filter under vacuum. Wash the filters with ice-cold assay buffer to remove unbound radioligand.
- Quantification: Place the filters in scintillation vials, add scintillation cocktail, and count the radioactivity using a liquid scintillation counter.
- Data Analysis:
 - Calculate specific binding by subtracting the non-specific binding from the total binding.
 - Plot the percentage of specific binding as a function of the log concentration of the test compound to generate a competition curve.
 - Determine the IC₅₀ value (the concentration of the test compound that inhibits 50% of the specific binding of the radioligand).
 - Calculate the inhibitor constant (K_i) using the Cheng-Prusoff equation.



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In Vivo Evaluation: Behavioral Pharmacology

Behavioral assays in animal models are crucial for assessing the in vivo effects of arylcyclohexylamine derivatives, including their abuse potential and impact on motor coordination.

4.3.1. Drug Discrimination Assay

This assay is used to evaluate the subjective effects of a test compound by determining if it substitutes for a known drug of abuse.

Objective: To determine if a novel arylcyclohexylamine produces subjective effects similar to a known dissociative anesthetic like PCP or ketamine.

Apparatus: Standard operant conditioning chambers equipped with two response levers and a food dispenser.

Procedure:

- **Training Phase:**
 - Food-deprived rats are trained to press one lever ("drug lever") to receive a food reward after being administered a specific dose of the training drug (e.g., PCP).
 - On alternate days, the rats are administered the vehicle and trained to press the other lever ("vehicle lever") for the same reward.
 - Training continues until the rats reliably select the correct lever based on the injection they received.
- **Testing Phase:**
 - Once trained, the rats are administered various doses of the novel arylcyclohexylamine.
 - The percentage of responses on the drug-appropriate lever is recorded.
 - Full substitution ($\geq 80\%$ drug-lever responding) indicates that the test compound has subjective effects similar to the training drug.

4.3.2. Rotarod Test

This test is widely used to assess motor coordination, balance, and motor learning in rodents.

Objective: To evaluate the effect of an arylcyclohexylamine derivative on motor coordination.

Apparatus: A rotating rod apparatus (rotarod) with adjustable speed.

Procedure:

- Acclimation and Training:
 - Acclimate the animals to the testing room.
 - Train the animals on the rotarod at a constant or accelerating speed for a set duration over several days until a stable baseline performance is achieved.
- Testing:
 - Administer the test compound or vehicle to the trained animals.
 - At a predetermined time after injection, place the animals on the rotarod.
 - Record the latency to fall from the rotating rod.
 - A significant decrease in the latency to fall compared to the vehicle-treated group indicates impaired motor coordination.

Analytical Methodologies: Quantification in Biological Matrices

Accurate quantification of arylcyclohexylamines and their metabolites in biological samples is essential for pharmacokinetic studies and forensic analysis. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the gold standard for this purpose due to its high sensitivity and selectivity.

Objective: To quantify an arylcyclohexylamine and its major metabolites in plasma or urine.

Instrumentation: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system coupled to a triple quadrupole mass spectrometer.

Procedure:

- Sample Preparation (Solid-Phase Extraction - SPE):
 - Condition an appropriate SPE cartridge (e.g., a mixed-mode cation exchange cartridge) with methanol followed by an equilibration buffer.
 - Load the pre-treated biological sample (e.g., urine diluted with buffer) onto the cartridge.
 - Wash the cartridge with a series of solvents to remove interfering substances.
 - Elute the analytes of interest with a suitable elution solvent (e.g., a mixture of an organic solvent and a base).
 - Evaporate the eluate to dryness and reconstitute the residue in the initial mobile phase.
- LC-MS/MS Analysis:
 - Inject the reconstituted sample into the LC-MS/MS system.
 - Separate the analytes from endogenous matrix components using a suitable HPLC column (e.g., a C18 column) and a gradient elution program.
 - Detect and quantify the analytes using the mass spectrometer in multiple reaction monitoring (MRM) mode. This involves monitoring specific precursor-to-product ion transitions for each analyte and its internal standard.
- Data Analysis:
 - Construct a calibration curve by analyzing standards of known concentrations.
 - Determine the concentration of the analytes in the unknown samples by interpolating their peak area ratios (analyte/internal standard) from the calibration curve.

Conclusion and Future Directions

The arylcyclohexylamine class of compounds, from the serendipitous discovery of PCP to the rationally designed analogs, represents a compelling chapter in medicinal chemistry and pharmacology. Their primary mechanism as non-competitive NMDA receptor antagonists provides a powerful tool for interrogating the glutamatergic system and has led to significant therapeutic advances, most notably with the use of ketamine in anesthesia and, more recently, in the treatment of depression.

The ongoing exploration of SAR within this chemical space continues to yield novel compounds with tailored pharmacological profiles, offering the potential for new therapeutics with improved efficacy and safety. Future research will likely focus on developing subtype-selective NMDA receptor modulators to further refine therapeutic effects and minimize off-target activities. The detailed experimental protocols provided in this guide serve as a foundation for researchers to rigorously investigate the properties of existing and novel arylcyclohexylamine derivatives, contributing to a deeper understanding of their complex pharmacology and paving the way for future drug discovery and development.

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